

Application Notes and Protocols: 3-Hydroxybenzaldehyde Azine in Coordination Chemistry

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Compound of Interest

Compound Name: 3-Hydroxybenzaldehyde azine

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **3-Hydroxybenzaldehyde azine** as a versatile Schiff base ligand in coordination chemistry. The document details its synthesis, the preparation of its metal complexes, and its diverse applications, supported by experimental protocols and quantitative data.

Introduction

3-Hydroxybenzaldehyde azine, a Schiff base ligand, is formed from the condensation of 3-hydroxybenzaldehyde and hydrazine. Its structure, featuring two imine ($-C=N-$) groups and two hydroxyl ($-OH$) groups, allows for effective chelation with various metal ions. The resulting coordination complexes have garnered significant interest due to their potential applications in catalysis, materials science, and pharmacology. These complexes often exhibit enhanced biological activity compared to the free ligand, making them promising candidates for drug development.^{[1][2]}

Molecular Structure:

- Formula: $C_{14}H_{12}N_2O_2$
- Molecular Weight: 240.26 g/mol

- Systematic Name: 3,3'-((1E,2E)-hydrazine-1,2-diylidenebis(methanylylidene))diphenol

Synthesis Protocols

Synthesis of 3-Hydroxybenzaldehyde Azine Ligand

This protocol describes the synthesis of the **3-Hydroxybenzaldehyde azine** ligand.

Materials:

- 3-Hydroxybenzaldehyde
- Hydrazine hydrate (80% solution)
- Ethanol
- Glacial acetic acid (catalyst)
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating plate
- Büchner funnel and filter paper

Procedure:

- Dissolve 3-hydroxybenzaldehyde (0.02 mol, 2.44 g) in 50 mL of ethanol in a 250 mL round-bottom flask.
- In a separate beaker, dilute hydrazine hydrate (0.01 mol, 0.5 mL) with 20 mL of ethanol.
- Slowly add the hydrazine hydrate solution to the 3-hydroxybenzaldehyde solution while stirring continuously.
- Add a few drops of glacial acetic acid to the mixture to catalyze the reaction.
- Heat the mixture to reflux at approximately 80°C for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- After reflux, allow the mixture to cool to room temperature. A yellow precipitate will form.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the product with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from hot ethanol to obtain pure, yellow, needle-like crystals of **3-Hydroxybenzaldehyde azine**.
- Dry the purified product in a desiccator over anhydrous CaCl_2 .

Expected Yield: Approximately 85-90%.

Characterization: The formation of the azine ligand is confirmed by the appearance of a characteristic $\text{C}=\text{N}$ stretching vibration in the IR spectrum and the disappearance of the $\text{C}=\text{O}$ band of the aldehyde.

General Protocol for the Synthesis of Metal(II) Complexes

This protocol outlines a general method for the synthesis of metal(II) complexes of **3-Hydroxybenzaldehyde azine**.

Materials:

- **3-Hydroxybenzaldehyde azine** ligand
- Metal(II) salts (e.g., $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$, $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$, $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$, $\text{ZnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Methanol or Ethanol
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating plate

Procedure:

- Dissolve the **3-Hydroxybenzaldehyde azine** ligand (0.002 mol, 0.48 g) in 50 mL of hot methanol or ethanol in a 100 mL round-bottom flask.
- In a separate beaker, dissolve the respective metal(II) salt (0.001 mol) in a minimal amount of the same solvent.
- Add the metal salt solution dropwise to the hot ligand solution with constant stirring.
- The mixture is then refluxed for 2-3 hours, during which a colored precipitate of the metal complex will form.
- After cooling to room temperature, the precipitated complex is collected by filtration.
- Wash the complex with the solvent to remove any unreacted ligand and metal salt.
- Dry the final product in a desiccator.

Experimental Workflow for Synthesis

Caption: Workflow for the synthesis of the ligand and its metal complexes.

Quantitative Data

Physicochemical Properties

Property	3-Hydroxybenzaldehyde	3-Hydroxybenzaldehyde Azine
Molecular Formula	C ₇ H ₆ O ₂	C ₁₄ H ₁₂ N ₂ O ₂
Molar Mass (g/mol)	122.12	240.26
Melting Point (°C)	104-107	208-212[1]
Appearance	White to pale yellow solid	Yellow crystalline solid

Spectroscopic Data

The coordination of the **3-Hydroxybenzaldehyde azine** ligand to a metal center results in characteristic shifts in its infrared (IR) and nuclear magnetic resonance (NMR) spectra.

Spectral Feature (cm ⁻¹)	Ligand	Cu(II) Complex	Ni(II) Complex	Co(II) Complex	Zn(II) Complex
$\nu(\text{O-H})$	~3400	-	-	-	-
$\nu(\text{C=N})$	~1620	~1605	~1608	~1610	~1612
$\nu(\text{N-N})$	~1030	~1045	~1042	~1040	~1038
$\nu(\text{M-N})$	-	~450	~455	~460	~445
$\nu(\text{M-O})$	-	~520	~525	~530	~515

Note: The disappearance of the $\nu(\text{O-H})$ band and the shift in the $\nu(\text{C=N})$ band are strong indicators of complex formation.

Stability Constants of Metal Complexes

The stability of the metal complexes in solution is a critical parameter for their application. While specific stability constants for **3-Hydroxybenzaldehyde azine** are not widely reported, the general trend for similar Schiff base complexes follows the Irving-Williams series.

Metal Ion	Stability Constant (log K) - General Trend
Cu(II)	Highest
Ni(II)	High
Co(II)	Moderate
Zn(II)	Moderate

The Irving-Williams series predicts the relative stabilities of divalent metal ion complexes: $\text{Mn(II)} < \text{Fe(II)} < \text{Co(II)} < \text{Ni(II)} < \text{Cu(II)} > \text{Zn(II)}$.

Applications in Drug Development

Complexes of **3-Hydroxybenzaldehyde azine** have shown promise in several areas of drug development due to their biological activities.

Anticancer Activity

Metal complexes of Schiff bases are known to exhibit significant anticancer properties, often exceeding the activity of the free ligand. The proposed mechanism of action often involves the induction of apoptosis through various signaling pathways. Benzaldehyde derivatives have been shown to inhibit major signaling pathways in cancer cells, including the PI3K/AKT/mTOR, STAT3, NFκB, and ERK pathways.

Caption: Mechanism of bacterial cell death induced by the metal complex.

The antioxidant activity is attributed to the ability of the phenolic hydroxyl groups and the metal center to scavenge free radicals, thereby mitigating oxidative stress.

Conclusion

3-Hydroxybenzaldehyde azine is a readily synthesized and highly versatile ligand for the formation of a wide range of metal complexes. These complexes exhibit interesting physicochemical properties and significant biological activities, making them valuable targets for further research and development in coordination chemistry and medicinal chemistry. The provided protocols and data serve as a foundational guide for researchers exploring the potential of these compounds.

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- To cite this document: BenchChem. [Application Notes and Protocols: 3-Hydroxybenzaldehyde Azine in Coordination Chemistry]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b097707#use-of-3-hydroxybenzaldehyde-azine-as-a-ligand-in-coordination-chemistry>]

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